

chloromethanesulfonylcyclopropane fundamental properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: chloromethanesulfonylcyclopropane

Category:

Cat. No.: B6164038

[Get Quote](#)

An In-depth Technical Guide on the Core Properties of **Chloromethanesulfonylcyclopropane** and Related Compounds

Disclaimer

The chemical name "**chloromethanesulfonylcyclopropane**" is ambiguous and does not correspond to a standard, well-documented compound in the chemical literature based on the conducted searches. This guide provides information on closely related and structurally similar compounds to offer insights into the potential properties and characteristics of such a molecule. The primary related compounds discussed are Cyclopropanesulfonyl chloride and Chloromethanesulfonyl chloride.

Introduction

Cyclopropane-containing molecules are of significant interest in medicinal chemistry and materials science due to the unique conformational constraints and electronic properties imparted by the three-membered ring.^{[1][2]} The incorporation of a sulfonyl group, particularly a chloromethanesulfonyl group, would be expected to confer a range of chemical reactivities useful in synthetic chemistry and drug development. This document aims to provide a technical overview of the fundamental properties, potential synthetic routes, and safety considerations based on available data for analogous compounds.

Physicochemical Properties

Quantitative data for "chloromethanesulfonylcyclopropane" is unavailable. The following table summarizes the known properties of related compounds to provide an estimation of its characteristics.

Property	Cyclopropanesulfonyl chloride	Chloromethanesulfonyl chloride
CAS Number	139631-62-2	3518-65-8
Molecular Formula	<chem>C3H5ClO2S</chem>	<chem>CH2Cl2O2S</chem>
Molecular Weight	140.59 g/mol	149.00 g/mol
Appearance	Not specified	Not specified
Boiling Point	Not available	Not available
Melting Point	Not available	Not available
Density	Not available	Not available
Solubility	Reacts with water ^[3]	Reacts with water

Synthesis and Reactivity

Synthesis of the Cyclopropane Ring

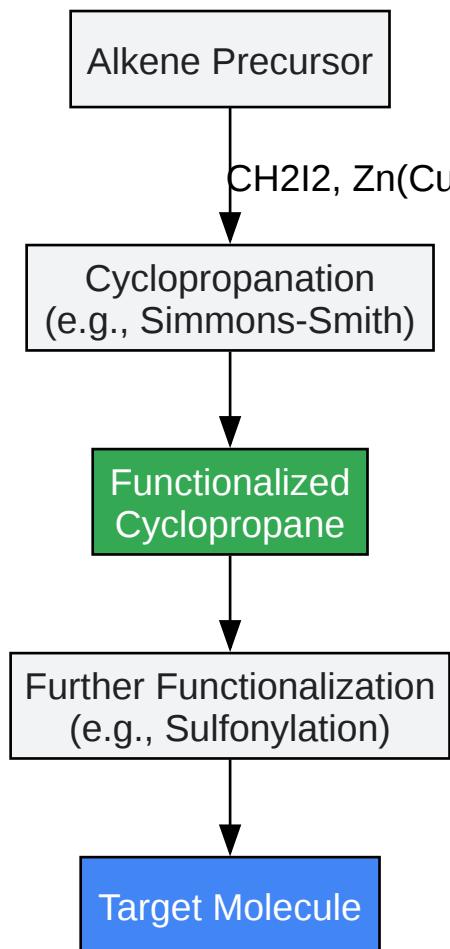
The formation of a cyclopropane ring is a fundamental transformation in organic synthesis. Several methods are well-established, including:

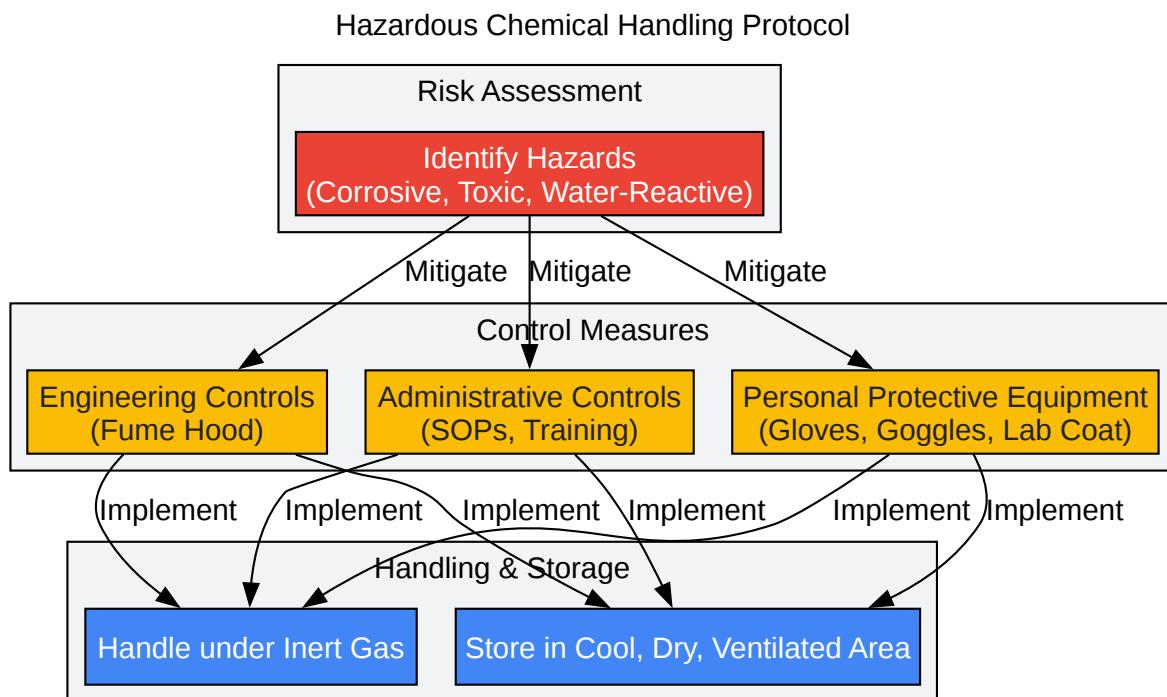
- **Simmons-Smith Reaction:** This reaction involves the use of a carbenoid, typically generated from diiodomethane and a zinc-copper couple, to cyclopropanate an alkene.^[1] The reaction is known for its stereospecificity.
- **Wurtz Reaction (Intramolecular):** An intramolecular Wurtz reaction of a 1,3-dihalopropane using sodium metal can produce cyclopropane.^[4]
- **Catalytic Methods:** Modern synthetic methods often employ transition metal catalysts, such as palladium or cobalt, to facilitate cross-coupling reactions that form the cyclopropane ring.

[\[5\]](#)

A general workflow for the synthesis of a functionalized cyclopropane derivative is depicted below.

General Synthetic Workflow for Functionalized Cyclopropanes





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. epublications.marquette.edu [epublications.marquette.edu]
- 2. researchgate.net [researchgate.net]
- 3. fishersci.com [fishersci.com]
- 4. youtube.com [youtube.com]
- 5. Cyclopropane synthesis [organic-chemistry.org]

- To cite this document: BenchChem. [chloromethanesulfonylcyclopropane fundamental properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6164038#chloromethanesulfonylcyclopropane-fundamental-properties\]](https://www.benchchem.com/product/b6164038#chloromethanesulfonylcyclopropane-fundamental-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com